

Physicochemical Characterization of Trilan: A Technical Guide

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Compound of Interest

Compound Name: *Trilan*

Cat. No.: *B1206009*

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Compound Identification: **Trilan** (4,5,6-trichloro-3H-1,3-benzoxazol-2-one) CAS Number: 50995-94-3 Molecular Formula: $C_7H_2Cl_3NO_2$ Molecular Weight: 238.46 g/mol

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties of **Trilan** (4,5,6-trichloro-3H-1,3-benzoxazol-2-one). Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document outlines detailed, standardized experimental protocols for the determination of its key physicochemical parameters. The methodologies described are widely applicable to the characterization of poorly soluble small molecules and provide a framework for researchers in drug development. This guide also includes a summary of the known biological activities of structurally related halogenated benzoxazolones to provide context for its potential therapeutic applications.

Physicochemical Properties

Quantitative data for **Trilan** is sparse, with most available information being predictive. The following table summarizes the known and predicted physicochemical parameters for **Trilan**.

Property	Value	Data Type	Source
Molecular Formula	C ₇ H ₂ Cl ₃ NO ₂	---	PubChem[1]
Molecular Weight	238.46 g/mol	Calculated	PubChem[1]
pKa	6.09 ± 0.70	Predicted	ChemicalBook[2]
Density	1.728 ± 0.06 g/cm ³	Predicted	ChemicalBook[2]
XlogP	3.0	Predicted	PubChemLite[3]
IUPAC Name	4,5,6-trichloro-3H-1,3-benzoxazol-2-one	---	PubChem[1]

Experimental Protocols

The following sections detail the experimental methodologies for determining the key physicochemical properties of **Trilan**.

Solubility Determination

The aqueous and organic solvent solubility of **Trilan** can be determined using UV/Vis spectrophotometry, a common and reliable method for compounds with a suitable chromophore.[1][4][5][6][7]

Principle: The concentration of a solute in a solution is determined by measuring its absorbance of light at a specific wavelength and applying the Beer-Lambert law.

Materials:

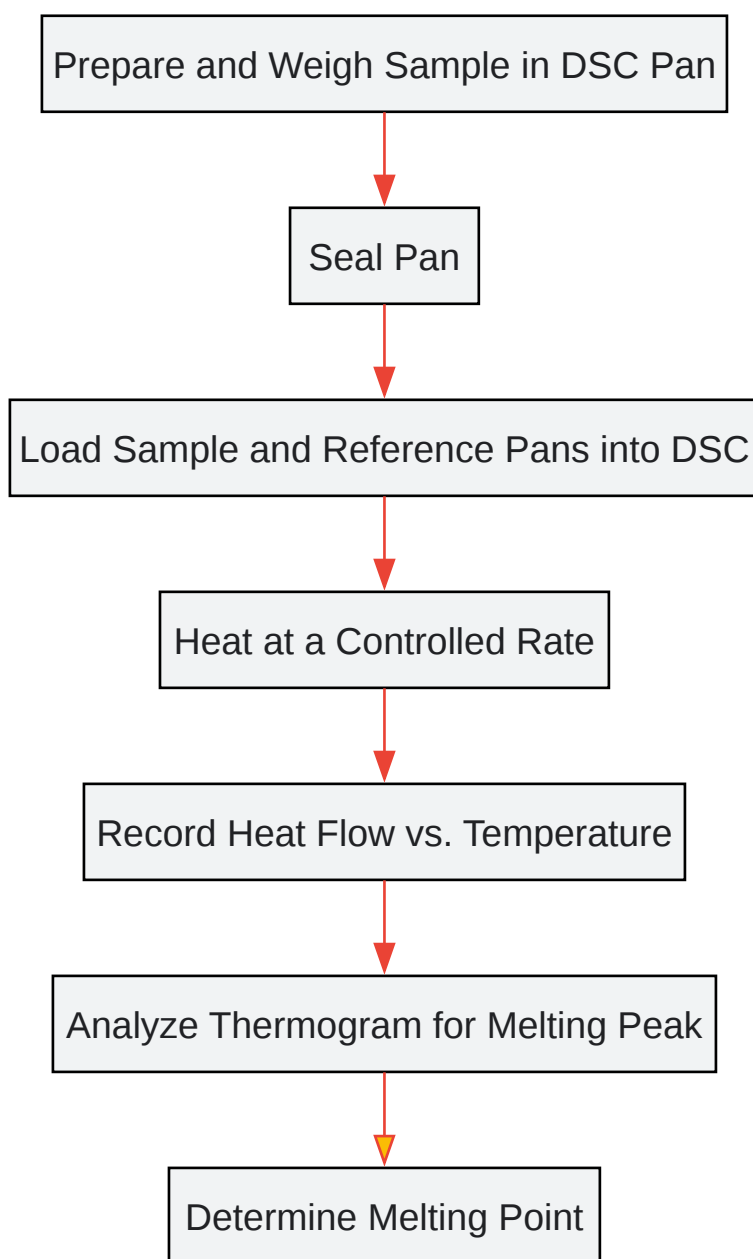
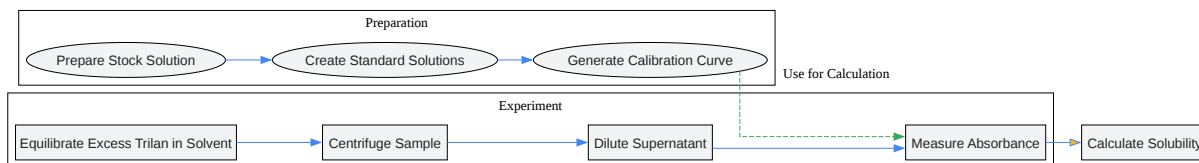
- **Trilan** (solid)
- Solvents (e.g., water, phosphate-buffered saline (PBS) at various pH values, ethanol, methanol, dimethyl sulfoxide (DMSO))
- UV/Vis spectrophotometer
- Centrifuge

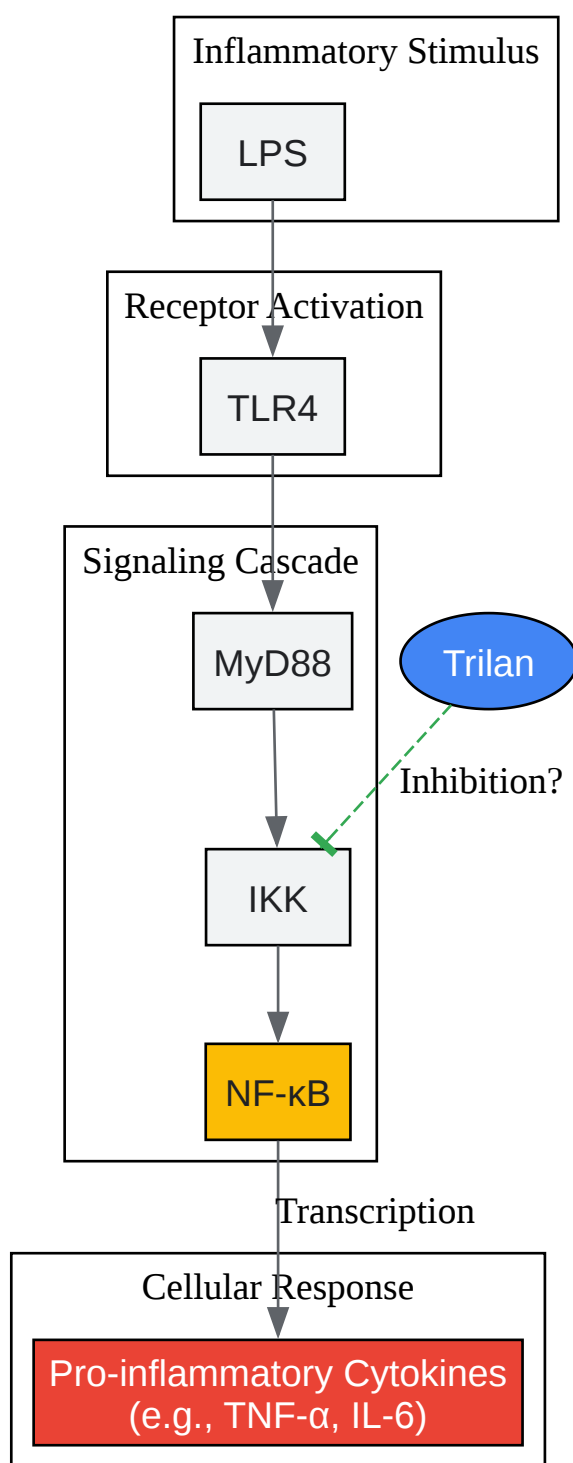
- Volumetric flasks and pipettes
- Thermostatic shaker

Procedure:

- Preparation of Calibration Curve:
 - Prepare a stock solution of **Trilan** in a suitable solvent in which it is freely soluble (e.g., DMSO).
 - Create a series of standard solutions of known concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a graph of absorbance versus concentration to generate a calibration curve.
- Equilibrium Solubility Measurement:
 - Add an excess amount of solid **Trilan** to a known volume of the desired solvent in a sealed vial.
 - Agitate the vials in a thermostatic shaker at a constant temperature (e.g., 25°C or 37°C) for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Centrifuge the samples to pellet the undissolved solid.
 - Carefully withdraw an aliquot of the supernatant and dilute it with the appropriate solvent to a concentration within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .
 - Calculate the concentration of **Trilan** in the original supernatant using the calibration curve and the dilution factor.

Workflow for Solubility Determination:





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